

In-Depth Technical Guide: Safety and Handling Precautions for Nonylbenzene-PEG8-OH

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Compound of Interest

Compound Name: Nonylbenzene-PEG8-OH

Cat. No.: B1618646

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Nonylbenzene-PEG8-OH** (CAS No: 41506-14-3), a polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of the compound in a laboratory setting.

Compound Identification and Properties

Nonylbenzene-PEG8-OH is a heterobifunctional molecule utilized in the synthesis of PROTACs, which are designed to induce the degradation of specific target proteins.^[1] Its structure incorporates a nonylbenzene group and a polyethylene glycol chain terminating in a hydroxyl group.

Table 1: Chemical and Physical Properties of **Nonylbenzene-PEG8-OH**

Property	Value	Reference
CAS Number	41506-14-3	[1][2]
Molecular Formula	C ₃₁ H ₅₆ O ₉	[1]
Molecular Weight	572.77 g/mol	[1]
Appearance	Powder	[1]
Storage Temperature	-20°C	[1]
Boiling Point	Not available	[3][4]
Melting Point	Not available	[3][4]
Flash Point	Not available	[3][4]
Density	Not available	[3][4]

Hazard Identification and Safety Precautions

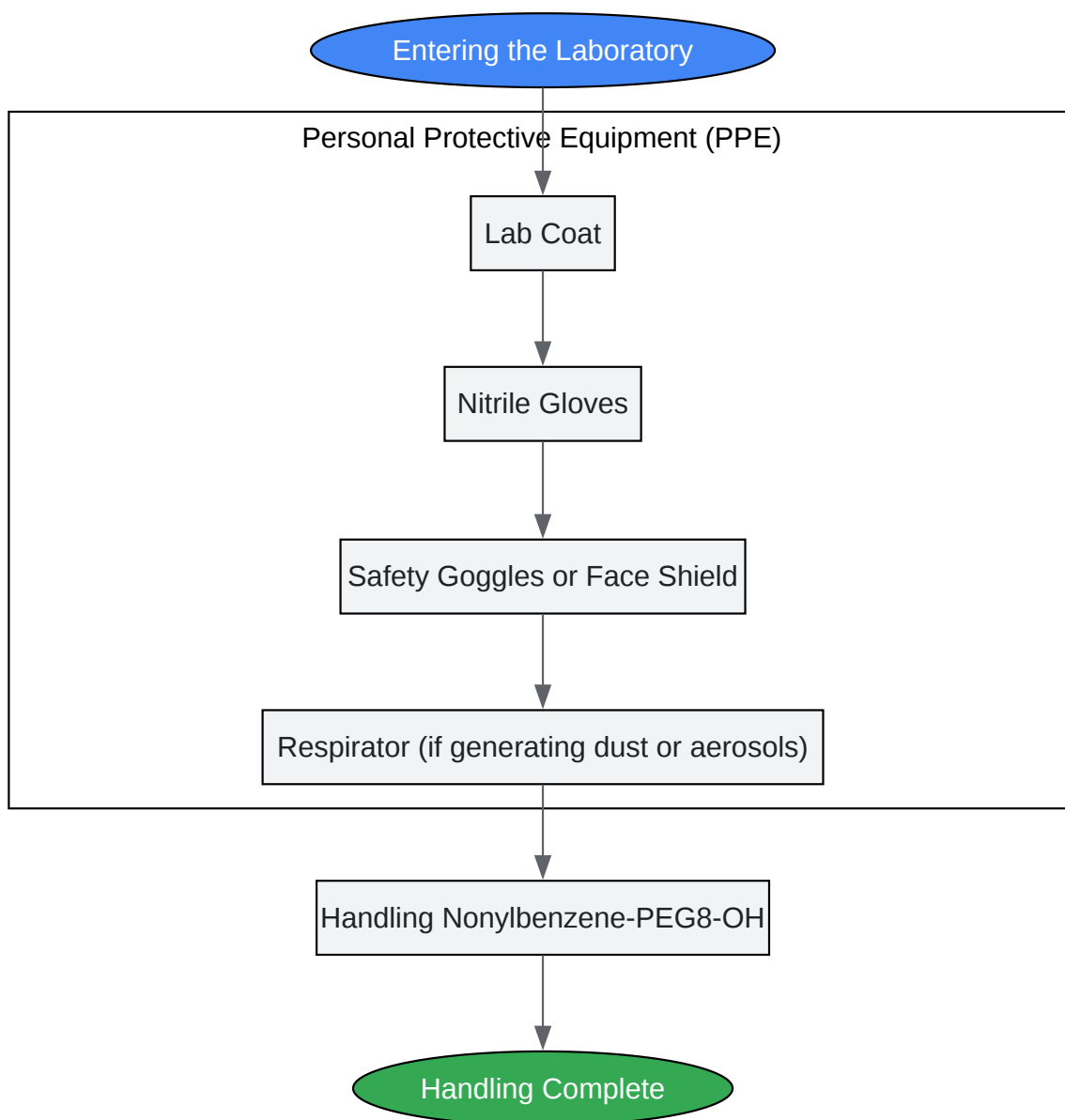
While a comprehensive toxicological profile for **Nonylbenzene-PEG8-OH** is not fully established, the available safety data sheet and information on related compounds indicate potential hazards that necessitate careful handling.

Table 2: GHS Hazard and Precautionary Statements for **Nonylbenzene-PEG8-OH**

Category	Code	Statement
Hazard Statements	H302	Harmful if swallowed.
H315	Causes skin irritation.	Avoid breathing dust/fume/gas/mist/vapours/spray.
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary Statements	P261	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
P302+P352	IF ON SKIN: Wash with plenty of water.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Nonylbenzene-PEG8-OH** to minimize exposure risk.



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Caption: Recommended Personal Protective Equipment workflow.

Experimental Protocols

The following protocols provide a general framework for the safe handling and use of **Nonylbenzene-PEG8-OH**. It is essential to adapt these procedures to specific experimental contexts and to consult your institution's safety guidelines.^{[5][6][7]}

General Handling and Dispensing

- **Preparation:** Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and is readily accessible.^{[2][6]} The work area, typically a certified chemical fume hood, should be clean and uncluttered.
- **Personal Protective Equipment:** Don the appropriate PPE as outlined in Section 2.1.
- **Equilibration:** Allow the sealed container of **Nonylbenzene-PEG8-OH** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Dispensing:** For solid material, use a clean spatula or powder funnel to weigh the desired amount in a tared, sealed container within the fume hood. Avoid creating dust. If dispensing from a stock solution, use a calibrated pipette with a fresh, disposable tip.
- **Container Sealing:** After dispensing, tightly reseal the container, purge with an inert gas like argon or nitrogen if possible, and return it to the recommended storage conditions.
- **Decontamination:** Clean any spills immediately according to the procedure in Section 4. Decontaminate all surfaces and equipment used.
- **Waste Disposal:** Dispose of all contaminated materials (e.g., pipette tips, weigh boats, gloves) in a designated hazardous waste container.
- **Hygiene:** Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.

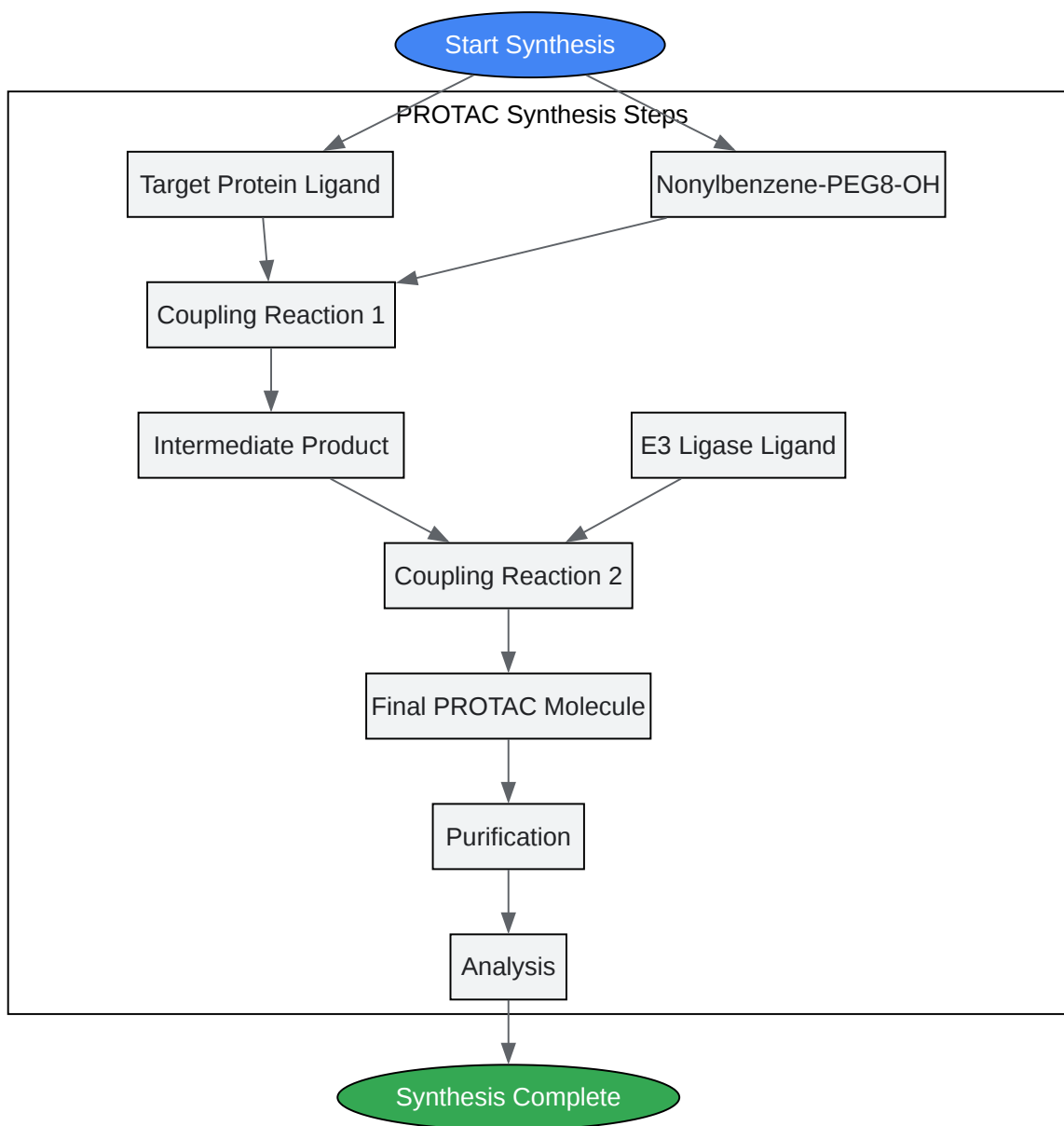
Preparation of Stock Solutions

- **Solvent Selection:** Choose a suitable, dry solvent for your application. Dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) are commonly used for preparing stock solutions of PEGylated compounds.^{[8][9]}

- Procedure: a. In a chemical fume hood, add the desired volume of the chosen solvent to a clean, dry, sterile vial equipped with a magnetic stir bar. b. Slowly add the pre-weighed **Nonylbenzene-PEG8-OH** to the solvent while stirring to ensure complete dissolution. Gentle warming may be applied if necessary, but monitor for any signs of degradation. c. Once fully dissolved, cap the vial tightly.
- Storage: Store the stock solution at -20°C, protected from light. For long-term storage, consider aliquoting into smaller, single-use vials to minimize freeze-thaw cycles.

Use in PROTAC Synthesis

Nonylbenzene-PEG8-OH serves as a linker in the synthesis of PROTACs, typically involving coupling reactions with a target protein-binding ligand and an E3 ligase-binding ligand.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)



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